

Stability and storage conditions for Undec-1-en-9-yne

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Compound of Interest

Compound Name: Undec-1-EN-9-yne

Cat. No.: B12587625

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Disclaimer: Specific stability and storage data for **Undec-1-en-9-yne** is not readily available. The following information is based on the general chemical properties of its functional groups: a terminal alkene and a terminal alkyne. These are best-practice recommendations and should be supplemented by careful observation and in-house experimental validation.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **Undec-1-en-9-yne**?

A1: **Undec-1-en-9-yne** contains two reactive functional groups: a terminal alkene ($-C=CH_2$) and a terminal alkyne ($-C\equiv CH$). The primary stability concerns are:

- **Oxidation:** Alkenes and alkynes can be susceptible to oxidation, especially in the presence of air (oxygen). This can lead to the formation of peroxides, which can be explosive, as well as other oxygenated byproducts that can act as impurities in reactions.
- **Polymerization:** Terminal alkenes, also known as alpha-olefins, can be prone to polymerization, which may be initiated by heat, light, or the presence of catalysts or impurities.
- **Degradation of the Terminal Alkyne:** Terminal alkynes are weakly acidic and can be deprotonated by strong bases. They can also react with certain metals, such as copper,

silver, and mercury, to form unstable acetylides which can be shock-sensitive and explosive.

Q2: How should I store **Undec-1-en-9-yne** for short-term and long-term use?

A2: For optimal stability, **Undec-1-en-9-yne** should be stored under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation. For long-chain olefins, nitrogen blanketing of storage tanks is an essential practice to minimize product degradation. It is especially important for lower molecular weight olefins. Antioxidants, such as BHT, may also be added in small amounts (25-100 ppm) for additional protection, particularly if nitrogen blanketing is not feasible.

- **Short-Term Storage:** Store in a tightly sealed container, under an inert atmosphere, in a cool, dark place.
- **Long-Term Storage:** For extended periods, storage at low temperatures (-20°C) under an inert atmosphere is recommended to minimize degradation and potential polymerization.

Q3: What materials are incompatible with **Undec-1-en-9-yne**?

A3: Based on the reactivity of terminal alkenes and alkynes, the following materials should be avoided:

- **Strong Oxidizing Agents:** (e.g., peroxides, nitrates, perchlorates) can lead to vigorous and potentially explosive reactions.
- **Strong Acids and Bases:** Can catalyze polymerization or other degradation reactions.
- **Certain Metals:** Avoid contact with copper, silver, mercury, and their salts, as these can form explosive acetylides with the terminal alkyne. Brass and other copper-containing alloys should also be avoided in handling and storage equipment.
- **Free Radical Initiators:** Can promote unwanted polymerization of the alkene.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in NMR/GC-MS analysis of a fresh sample.	Sample degradation due to improper storage (exposure to air/light).	Purge the sample with an inert gas (nitrogen or argon) before sealing and store in a cool, dark place. For long-term storage, consider refrigeration under an inert atmosphere.
Reduced reactivity in a reaction where the alkyne is a key functional group.	Formation of acetylides with trace metals or partial polymerization.	Ensure all glassware and reaction components are scrupulously clean and free of incompatible metal contaminants. Consider filtering the compound through a short plug of neutral alumina before use.
The sample has become viscous or has solidified.	Polymerization of the alkene moiety.	This indicates significant degradation. The sample should be disposed of according to safety protocols. To prevent this, store at low temperatures and under an inert atmosphere.
Discoloration of the sample (e.g., yellowing).	Oxidation or the presence of polymeric impurities.	While slight discoloration may not always affect reactivity, it is a sign of degradation. For sensitive applications, purification by distillation or chromatography under an inert atmosphere may be necessary.

Physical Properties of Related Compounds

As specific data for **Undec-1-en-9-yne** is not available, the physical properties of the corresponding terminal alkyne (1-Undecyne) and terminal alkene (1-Undecene) are provided

for context.

Property	1-Undecyne	1-Undecene
Molecular Formula	C ₁₁ H ₂₀	C ₁₁ H ₂₀
Molecular Weight	152.28 g/mol	154.3 g/mol
Boiling Point	192 - 193 °C	192 - 193 °C
Melting Point	-49 °C	-49 °C
Flash Point	65 °C / 149 °F	63 °C / 145.4 °F
Appearance	Colorless to Light yellow liquid	Colorless to Light yellow liquid

Experimental Workflow: Handling and Storage Troubleshooting

Caption: Troubleshooting workflow for **Undec-1-en-9-yne** stability.

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